

Essential Safety and Disposal Procedures for Acid Yellow 127

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Compound of Interest

Compound Name: Acid yellow 127

Cat. No.: B1592793

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For researchers, scientists, and drug development professionals handling **Acid Yellow 127**, ensuring proper disposal is critical for laboratory safety and environmental protection. While a specific, comprehensive Safety Data Sheet (SDS) for **Acid Yellow 127** (CAS No. 73384-78-8) is not readily available in public domains, this guide provides essential safety information and outlines the necessary disposal procedures based on the general handling of azo dyes and relevant chemical waste regulations.

Chemical and Physical Properties

Acid Yellow 127 is a single azo class dye, soluble in water, that appears as a yellow powder.

[1] Key identifiers for this compound are provided in the table below.

Property	Value
C.I. Name	Acid Yellow 127, C.I. 18888[1]
CAS Number	73384-78-8[1]
Molecular Formula	C ₂₆ H ₂₀ Cl ₂ N ₉ NaO ₄ S[1]
Molecular Weight	803.63 g/mol [1]

Immediate Safety Precautions

When handling **Acid Yellow 127**, it is crucial to adhere to standard laboratory safety protocols to minimize exposure and risk.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves.
- Respiratory Protection: In case of insufficient ventilation or dust formation, wear a suitable respirator.
- Skin Protection: Wear appropriate protective clothing, such as a lab coat.

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, holding eyelids apart. Seek medical attention.
- In case of skin contact: Wash off immediately with soap and plenty of water.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Disposal Procedures for Acid Yellow 127

The disposal of **Acid Yellow 127** must be conducted in compliance with all federal, state, and local environmental regulations. As an azo dye, it may be classified as a hazardous waste. The U.S. Environmental Protection Agency (EPA) lists waste from the production of certain dyes and pigments as hazardous under the Resource Conservation and Recovery Act (RCRA).^[2]

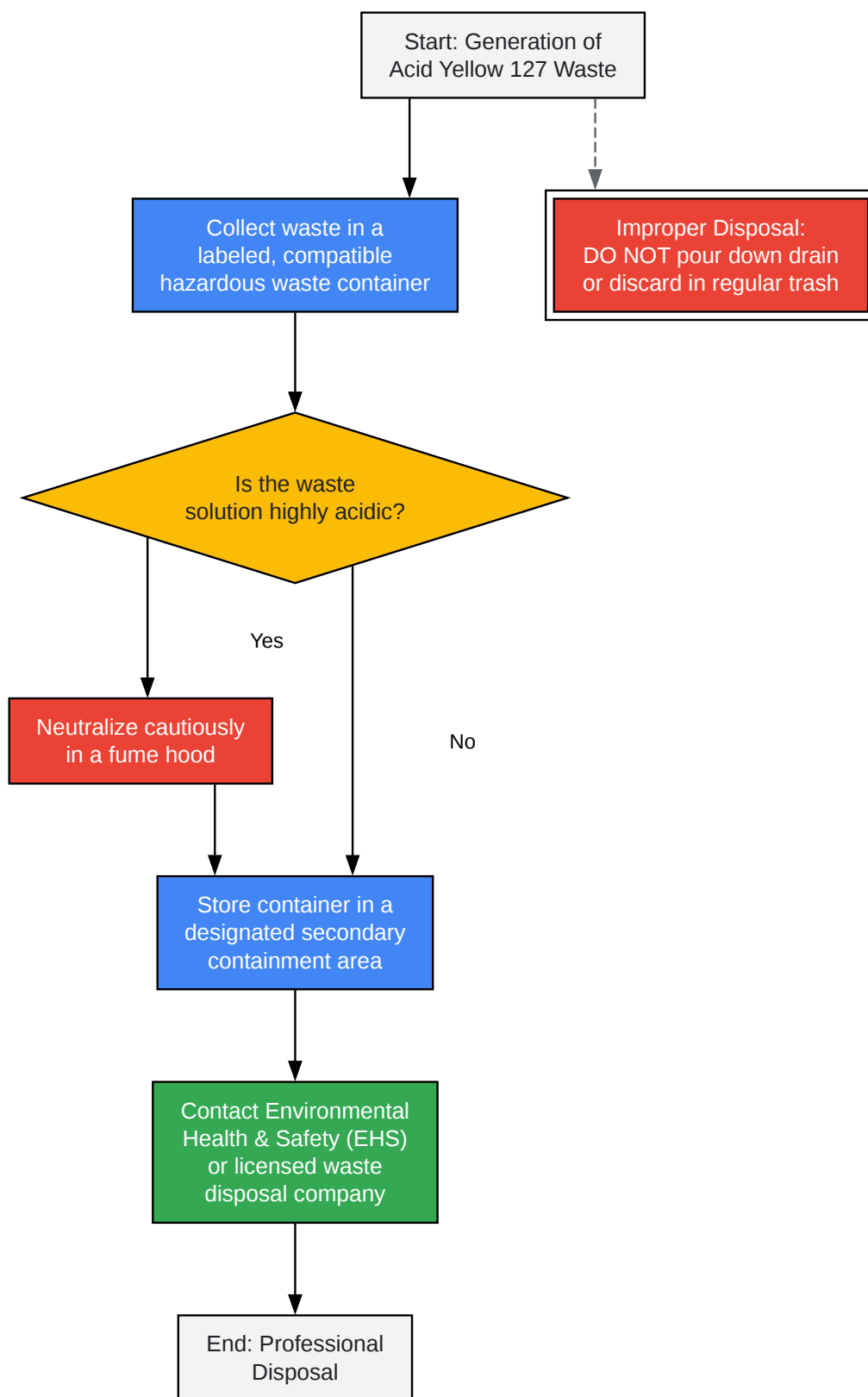
Step-by-Step Disposal Guidance:

- Waste Identification and Collection:

- Collect all waste containing **Acid Yellow 127**, including unused product, contaminated materials (e.g., paper towels, gloves), and solutions, in a designated and clearly labeled hazardous waste container.
- The container must be compatible with the chemical, properly sealed, and stored in a designated secondary containment area to prevent accidental release.
- Neutralization (for acidic solutions):
 - If the waste is in a highly acidic solution, neutralization may be required before disposal. This should be done cautiously by trained personnel in a fume hood.
 - Slowly add a suitable neutralizing agent (e.g., sodium bicarbonate or a dilute base) while monitoring the pH. Keep the temperature of the solution controlled.
- Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.
 - Provide them with as much information as possible about the waste, including the chemical name, quantity, and any other components in the waste stream.
 - Do not dispose of **Acid Yellow 127** down the drain or in the regular trash. Azo dyes can be persistent in the environment and some can break down into harmful aromatic amines.[\[3\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Acid Yellow 127**.



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Caption: Disposal workflow for **Acid Yellow 127** waste.

Disclaimer: This information is intended as a guide and does not replace the need for a formal risk assessment and adherence to institutional and regulatory protocols. Always consult with your EHS department for specific guidance on chemical handling and waste disposal.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Acid Yellow 127]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592793#acid-yellow-127-proper-disposal-procedures]

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